

Personal protective equipment for handling BI-6901

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Compound of Interest

Compound Name: BI-6901

Cat. No.: B8195902

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Essential Safety and Handling Guide for BI-6901

Disclaimer: A specific Safety Data Sheet (SDS) for **BI-6901** is not publicly available. This guide is based on the known chemical properties of **BI-6901** and general best practices for handling potent, non-hazardous small molecule compounds in a laboratory setting. It is imperative to supplement this information with your institution's specific safety protocols and to conduct a thorough risk assessment before handling this compound.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **BI-6901**, a potent and selective CCR10 antagonist. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a safe laboratory environment.

Quantitative Data Summary

The following table summarizes the known quantitative data for **BI-6901**.

Property	Value	Source
Molecular Weight	453.56 g/mol	[1]
Molecular Formula	C23H27N5O3S	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	2040401-92-9	[1]
Storage Temperature	-20°C	[1]
Solubility in DMSO	45.36 mg/mL (100 mM)	[1]
Solubility in Ethanol	45.36 mg/mL (100 mM)	[1]
Aqueous Solubility	33 µg/mL @ pH 4, 38 µg/mL @ pH 7	[2]

Operational Plan: Safe Handling of BI-6901

This section outlines the step-by-step procedures for the safe handling of **BI-6901** from receipt to experimental use.

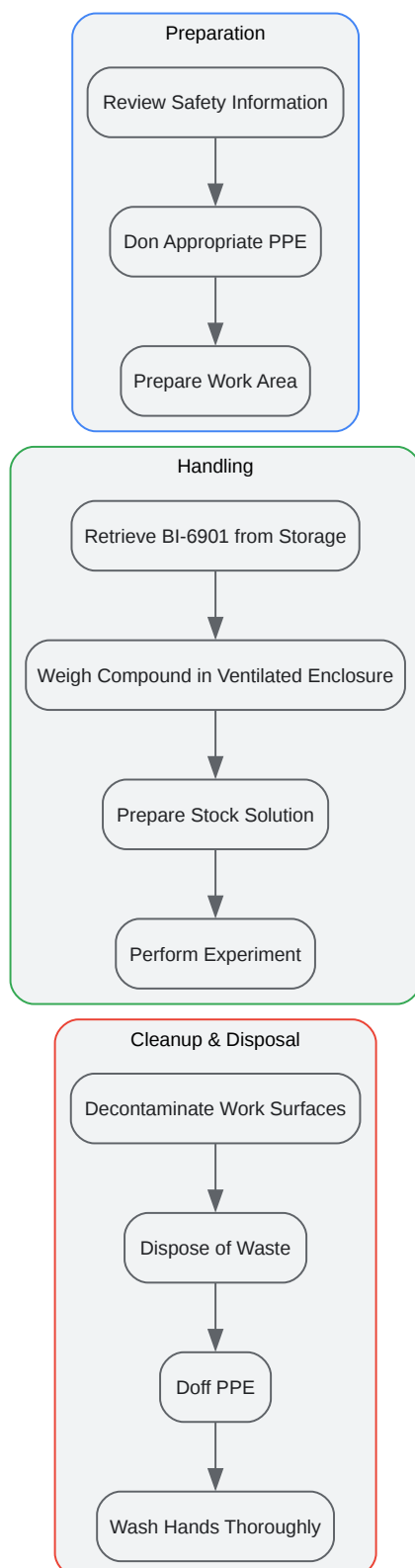
Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted to determine the necessary PPE. The following are the minimum requirements for handling **BI-6901**:

- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected for any signs of damage before use and changed regularly, or immediately upon contamination.
- **Body Protection:** A laboratory coat must be worn at all times.
- **Respiratory Protection:** While not generally required for handling small quantities in a well-ventilated area, a respirator may be necessary if there is a risk of aerosolization or if handling larger quantities. Consult your institution's safety officer for specific guidance.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **BI-6901**.



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Caption: Workflow for Safe Handling of **BI-6901**.

Step-by-Step Protocol:

- Preparation:
 - Thoroughly review this safety guide and any other available safety information.
 - Put on all required personal protective equipment.
 - Prepare the work area by ensuring it is clean, uncluttered, and that all necessary equipment is readily available.
- Handling:
 - Retrieve the **BI-6901** container from its designated -20°C storage location.
 - If weighing the solid compound, do so in a chemical fume hood or other ventilated enclosure to minimize inhalation exposure.
 - Prepare stock solutions in a fume hood.
 - Conduct all experimental procedures involving **BI-6901** within a fume hood or on a bench with appropriate local exhaust ventilation.
- Cleanup:
 - After completing the experimental work, decontaminate all work surfaces with an appropriate cleaning agent.
 - Dispose of all waste materials according to the disposal plan outlined below.
 - Remove personal protective equipment in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **BI-6901** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

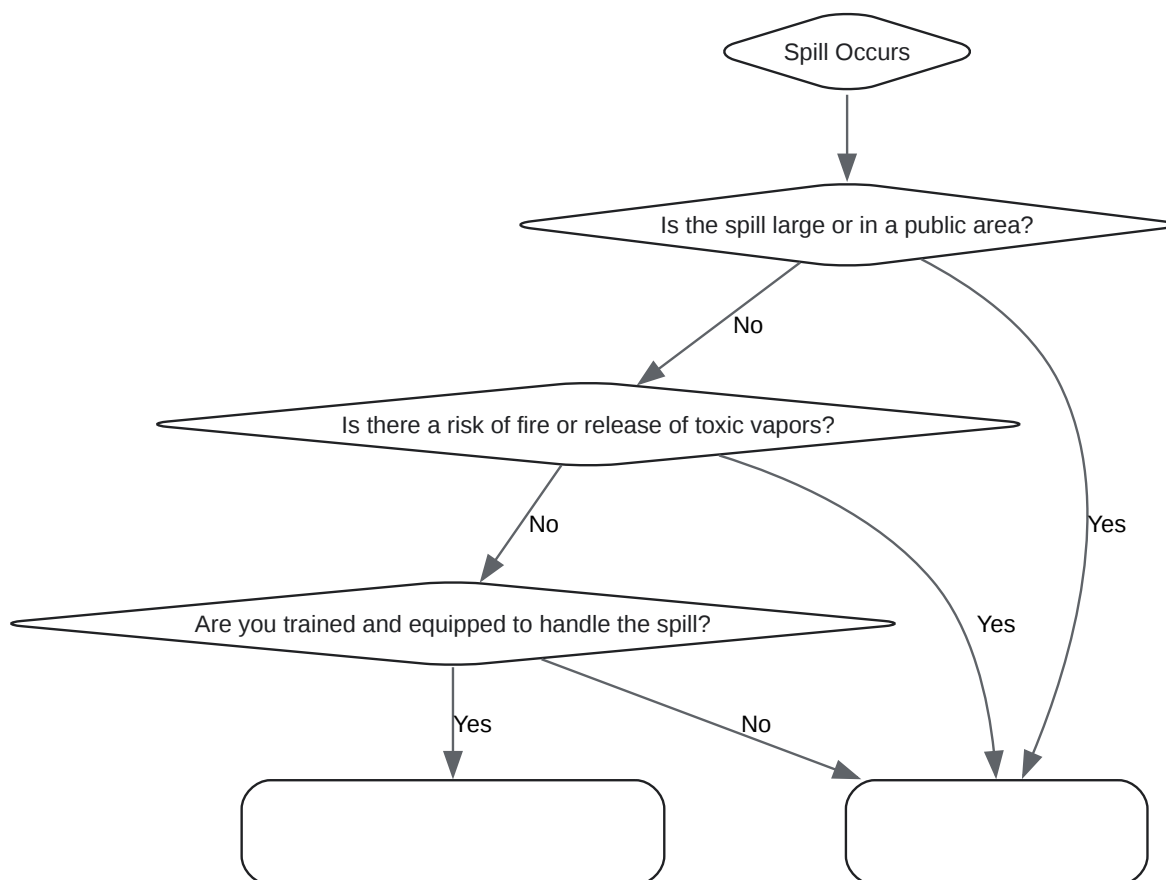
- **Waste Segregation:** All waste contaminated with **BI-6901**, including unused compound, solutions, contaminated PPE (gloves, etc.), and labware, must be segregated as chemical waste.
- **Waste Containers:** Use clearly labeled, leak-proof containers for all **BI-6901** waste.
- **Disposal Method:** As a potent pharmacological compound, **BI-6901** waste should be disposed of through a licensed hazardous waste disposal service. Do not dispose of **BI-6901** down the drain or in the regular trash.
- **Regulatory Compliance:** Ensure that all disposal practices are in accordance with local, state, and federal regulations.

Emergency Procedures

In the event of an emergency, follow these procedures and always report the incident to your supervisor and institutional safety office.

Emergency Response Workflow

The following diagram outlines the decision-making process in the event of a chemical spill.



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References

- 1. BI-6901 | Chemokine CC Receptors | Tocris Bioscience [tocris.com]
- 2. Pardon Our Interruption [opnme.com]
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